

# 3-Cyclohexylphenol: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: 3-Cyclohexylphenol

Cat. No.: B162891

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CAS Number: 1943-95-9

Chemical Structure:

- IUPAC Name: **3-cyclohexylphenol**[\[1\]](#)
- SMILES: C1CCC(CC1)C2=CC(=CC=C2)O[\[1\]](#)
- InChI: InChI=1S/C12H16O/c13-12-8-4-7-11(9-12)10-5-2-1-3-6-10/h4,7-10,13H,1-3,5-6H2[\[1\]](#)

## Introduction

**3-Cyclohexylphenol** is an organic compound featuring a phenol ring substituted with a cyclohexyl group at the meta position.[\[2\]](#) This substitution imparts unique physicochemical properties that make it a valuable intermediate in various industrial and pharmaceutical applications. This technical guide provides an in-depth overview of **3-Cyclohexylphenol**, including its properties, synthesis, applications, and safety considerations, with a focus on its relevance to researchers and professionals in drug development.

## Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic properties of **3-Cyclohexylphenol**.

Table 1: Physicochemical Properties of **3-Cyclohexylphenol**

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	[1]
Molecular Weight	176.26 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[2]
Boiling Point	300.4 °C at 760 mmHg	
Melting Point	Not specified	
Density	1.042 g/cm <sup>3</sup>	
Solubility	Moderately soluble in organic solvents, limited solubility in water	
XLogP3	4.1	[1]

Table 2: Spectroscopic Data for **3-Cyclohexylphenol**

Spectroscopy	Data	Reference
<sup>13</sup> C NMR	Spectra available from John Wiley & Sons, Inc.	[1]
IR (Vapor Phase)	Spectra available from John Wiley & Sons, Inc.	[1]
Mass Spec (GC-MS)	Molecular ion peak (m/z): 176. Other major peaks at m/z 108 and 120.	[1]

## Synthesis of 3-Cyclohexylphenol

Several methods have been reported for the synthesis of cyclohexylphenols, primarily through the alkylation of phenol.

## Friedel-Crafts Alkylation of Phenol with Cyclohexene

This is a common method for synthesizing cyclohexylphenols. The reaction involves the acid-catalyzed alkylation of phenol with cyclohexene.

Experimental Protocol Outline:

- **Reactants:** Phenol and cyclohexene. A molar excess of phenol is often used to minimize the formation of di-substituted products.
- **Catalyst:** Various acid catalysts can be employed, including Brønsted acids like sulfuric acid and phosphoric acid, Lewis acids such as aluminum chloride, and solid acid catalysts like zeolites (e.g., H-beta), and 12-tungstophosphoric acid supported on hydrous zirconia.[3][4]
- **Reaction Conditions:** The reaction temperature can range from 80°C to over 200°C, depending on the catalyst used.[5] For instance, with a 12-tungstophosphoric acid/hydrous zirconia catalyst, the reaction can be carried out at 80°C. A patent describes a process using fuller's earth as a catalyst with temperatures gradually raised to 257°C.[5]
- **Work-up:** After the reaction, the catalyst is typically removed by filtration. The excess phenol is removed by distillation. The resulting mixture of ortho-, meta-, and para-cyclohexylphenols can be separated by fractional distillation.

## One-Pot Synthesis via Phenol Hydroalkylation

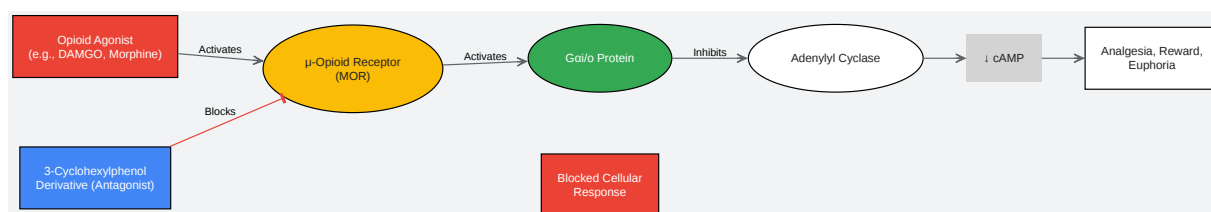
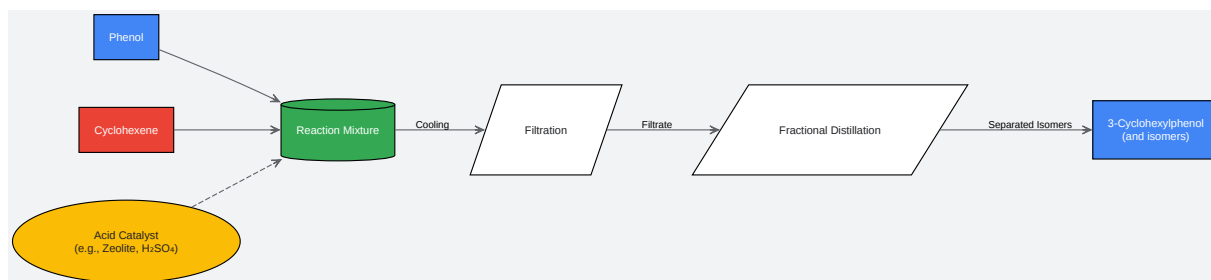
A greener approach involves the one-pot synthesis of cyclohexylphenols from phenol using a tandem catalytic system.

Experimental Protocol Outline:

- **Reactants:** Phenol and a hydrogen source, such as isopropyl alcohol.[4]
- **Catalyst:** A bifunctional catalyst system is used, for example, RANEY® Nickel for hydrogenation combined with a hierarchical Beta zeolite for alkylation.[4] Another system employs cobalt phosphide (Co<sub>2</sub>P) supported on zeolites.[6]
- **Reaction Conditions:** The reaction can be carried out at temperatures around 150°C.[4] One study reported high conversion (64%) and selectivity (~70%) for cyclohexylphenols after 1

hour at this temperature.[4]

- Advantages: This method avoids the use of separate alkylating agents like cyclohexene and can proceed under milder conditions.



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